

Application Notes and Protocols for Non-Destructive Testing with Iridium-192

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Iridium-192

Cat. No.: B1214195

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These application notes provide a comprehensive overview of the principles, applications, and protocols for non-destructive testing (NDT) using the radioisotope **Iridium-192** (Ir-192). The information is intended for a scientific audience, detailing the methodologies and safety precautions necessary for handling this radioactive material.

Introduction to Iridium-192 in Non-Destructive Testing

Iridium-192 is a synthetic radioactive isotope of iridium that is a potent emitter of gamma radiation.[1] This characteristic makes it a valuable tool for industrial radiography, a non-destructive method used to inspect the internal structure of materials without causing damage.[2][3] The gamma rays emitted by Ir-192 can penetrate a variety of materials, including metals and other dense substances.[2] Variations in material thickness, density, and the presence of defects alter the absorption of these gamma rays, creating a contrast image on a detector, typically a radiographic film or a digital detector array.[2][4]

The primary application of Ir-192 in NDT is for examining the integrity of welds, castings, and forgings in various industries, including aerospace, automotive, construction, and oil and gas.[2][5][6] Its moderate energy levels and portability make it a preferred choice for fieldwork where X-ray equipment may be impractical.[7]

Properties of Iridium-192

A summary of the key physical and radiological properties of **Iridium-192** is presented in the table below. This data is crucial for experimental design, safety calculations, and regulatory compliance.

Property	Value
Half-life	73.83 days[1][8]
Decay Mode	Beta particles and gamma radiation[1][2][8]
Principal Gamma Ray Energies	296 keV to 612 keV[1][9]
Steel Thickness Range for Inspection	10 mm to 90 mm (0.39 in to 3.54 in)[5][10]
Shielding Requirement (Half-Value Layer in Lead)	3 mm[11]
Shielding Requirement (Tenth-Value Layer in Lead)	12 mm[11]

Experimental Protocol: Gamma Radiography of a Weld Seam

This protocol outlines the steps for conducting a typical gamma radiography inspection of a weld seam using an **Iridium-192** source.

3.1. Materials and Equipment

- **Iridium-192** sealed source within a shielded radiography projector (camera).[2][7]
- Remote control system for source exposure.[2]
- Guide tubes and collimators to direct the gamma radiation.[2][7]
- Radiographic film or digital detector array.
- Lead markers for location identification.

- Personal dosimeters (body and ring badges) for all personnel.[12][13]
- Radiation survey meter.[2][13]
- Warning signs and barriers to establish a controlled area.[14][15]
- Shielding materials (e.g., lead blankets) as needed.[16]

3.2. Procedure

- Site Preparation and Safety Assessment:
 - Cordon off the inspection area and post radiation warning signs.
 - Ensure all non-essential personnel are evacuated from the controlled area.
 - Perform a pre-exposure radiation survey to establish background radiation levels.
- Equipment Setup:
 - Position the radiography projector at a calculated distance from the weld to be inspected.
 - Place the radiographic film or digital detector on the opposite side of the weld.
 - Attach the guide tube and collimator to the projector, directing the beam towards the area of interest.[7]
- Exposure:
 - From a safe distance, using the remote control, move the **Iridium-192** source from its shielded position in the projector to the exposure position at the end of the guide tube.[7]
 - Expose the film or detector for a predetermined time, calculated based on the source activity, material thickness, and film/detector sensitivity.
 - Continuously monitor the controlled area with a survey meter during the exposure.
- Source Retraction and Post-Exposure Safety Checks:

- At the end of the exposure time, retract the source back into the shielded projector using the remote control.^[7]
- Verify with the survey meter that the source is fully retracted and shielded.
- Perform a post-exposure radiation survey of the work area to ensure radiation levels have returned to background.
- Image Processing and Analysis:
 - Develop the radiographic film or process the digital detector data.
 - Analyze the resulting radiograph for indications of defects such as cracks, porosity, or lack of fusion.

Safety Protocols

Working with **Iridium-192** requires strict adherence to safety protocols to minimize radiation exposure to personnel and the public.^{[2][14]} The fundamental principles of radiation safety are Time, Distance, and Shielding.

- Time: Minimize the time spent near the radiation source.
- Distance: Maximize the distance from the radiation source.
- Shielding: Use appropriate shielding materials, such as lead or depleted uranium, to attenuate the gamma radiation.^{[7][11]}

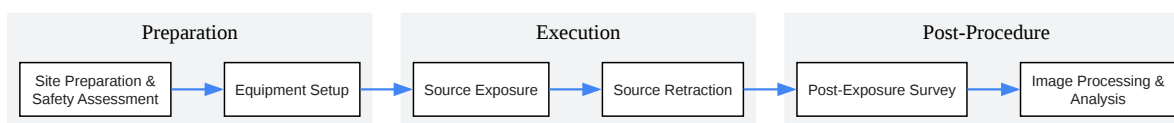
Key Safety Practices:

- Controlled Access: Establish and clearly mark controlled areas where radiation levels may be elevated.
- Personnel Monitoring: All individuals involved in radiographic operations must wear personal dosimeters to monitor their radiation dose.^[12]
- Radiation Surveys: Conduct thorough radiation surveys before, during, and after each radiographic exposure.^[12]

- Emergency Procedures: Establish and practice emergency procedures for incidents such as a disconnected or unshielded source.
- Training and Qualification: Ensure all personnel are adequately trained and qualified in radiation safety and the operation of radiographic equipment.[2][14]

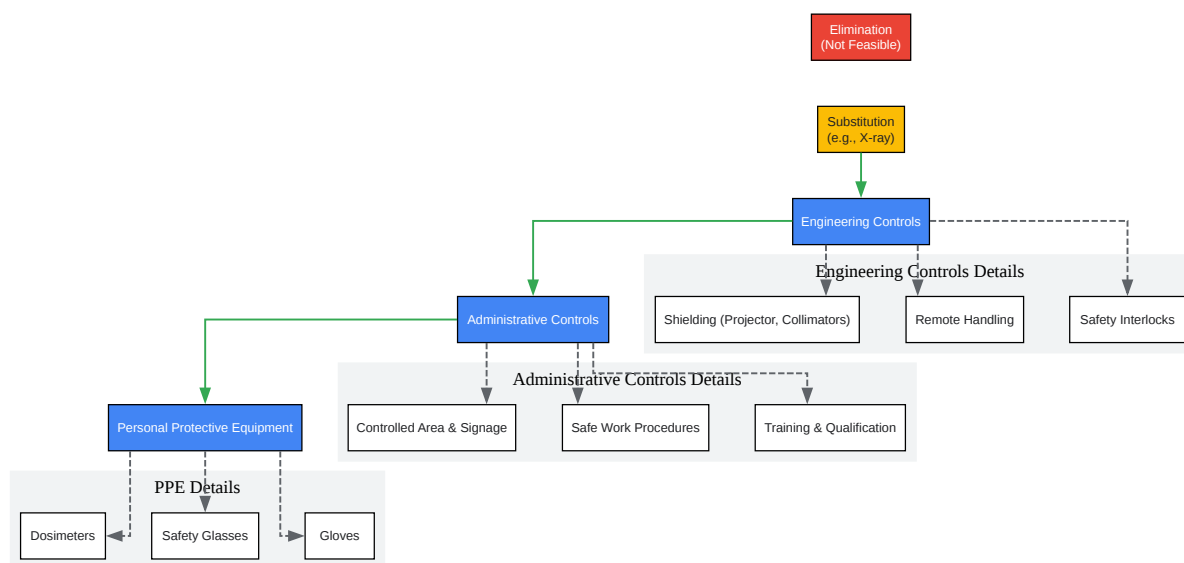
Visualizations

The following diagrams illustrate the experimental workflow for gamma radiography and the logical hierarchy of safety controls.



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Caption: Experimental workflow for **Iridium-192** gamma radiography.



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Caption: Hierarchy of safety controls for **Iridium-192** radiography.

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